

# In-Depth Technical Guide: 1,2-dimethoxy-4-(2-nitroethenyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-dimethoxy-4-(2-nitroethenyl)benzene

Cat. No.: B1346141

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **1,2-dimethoxy-4-(2-nitroethenyl)benzene** (CAS Number: 4230-93-7), a compound of interest in organic synthesis and pharmaceutical research. Also known by its synonym 3,4-dimethoxy- $\beta$ -nitrostyrene, this molecule has demonstrated notable antifungal properties. This document consolidates its physicochemical properties, synthesis protocols, spectroscopic data, and biological activity, with a focus on its potential mechanism of action as an inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). Detailed experimental methodologies and data are presented to support further research and development efforts.

## Chemical Identity and Physicochemical Properties

**1,2-dimethoxy-4-(2-nitroethenyl)benzene** is a solid, crystalline compound.<sup>[1][2][3]</sup> Its chemical structure and key properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
CAS Number	4230-93-7[2][3][4]
IUPAC Name	1,2-dimethoxy-4-[(E)-2-nitroethenyl]benzene[2][5]
Synonyms	3,4-dimethoxy- $\beta$ -nitrostyrene, 1,2-Dimethoxy-4-(2-nitrovinyl)benzene[2][3]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub> [4]
Molecular Weight	209.20 g/mol [4]
InChI Key	SYJMYDMKPSZMSB-AATRIKPKSA-N[2][4][5]

Table 2: Physicochemical Data

Property	Value	Source
Melting Point	140 °C	[6][7][8]
Boiling Point	343.9 °C at 760 mmHg	[6][7][8]
Flash Point	158.6 °C	[7][8]
Appearance	White to Yellow to Yellow-green powder/crystal	[3]
Purity	>98.0% (GC)	[3]
Storage	Sealed in dry, room temperature	[2][5]

## Synthesis

The primary method for synthesizing **1,2-dimethoxy-4-(2-nitroethenyl)benzene** is the Henry reaction, a classic carbon-carbon bond-forming reaction in organic chemistry.[9][10] This reaction involves the condensation of an aldehyde with a nitroalkane in the presence of a base.

## Experimental Protocol: Henry Reaction

This protocol is based on the general procedure for the synthesis of  $\beta$ -nitrostyrene derivatives.

#### Materials:

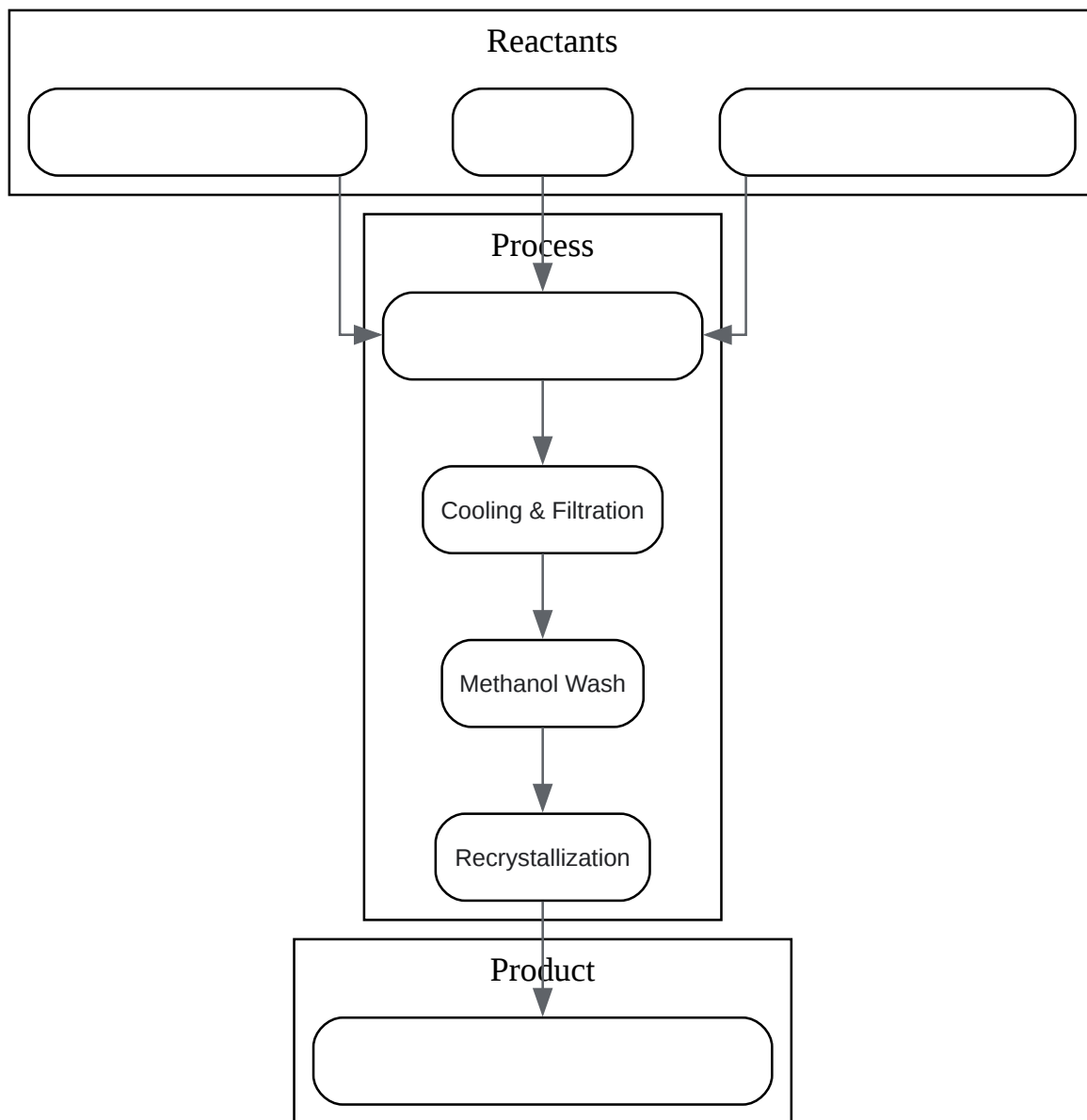
- 3,4-dimethoxybenzaldehyde (Veratraldehyde)
- Nitromethane
- Ammonium acetate (catalyst)
- Methanol (for recrystallization)

#### Procedure:

- Combine 3,4-dimethoxybenzaldehyde (1.0 mmol), nitromethane (1.5 mmol), and ammonium acetate (0.8 mmol).
- The reaction mixture is heated. For laboratory scale, this can be efficiently carried out using a microwave synthesizer (e.g., 200 W, 90 °C for 45 minutes).
- Upon completion of the reaction, allow the mixture to cool to room temperature.
- The crystalline product formed is collected by filtration.
- The crude product is washed with cold methanol.
- Recrystallization from methanol is performed to yield the purified **1,2-dimethoxy-4-(2-nitroethenyl)benzene**.

## Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **1,2-dimethoxy-4-(2-nitroethenyl)benzene** via the Henry reaction.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **1,2-dimethoxy-4-(2-nitroethenyl)benzene**.

## Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of the synthesized compound. While a specific spectrum for **1,2-dimethoxy-4-(2-nitroethenyl)benzene** is not readily

available in the searched literature, the expected characteristic signals for its isomer, 1,4-dimethoxy-2-[(E)-2-nitroethenyl]benzene, can provide a reference.[\[11\]](#)

Table 3: Expected Spectroscopic Data

Technique	Expected Signals
Infrared (IR)	Strong asymmetric and symmetric NO <sub>2</sub> stretches (~1520 cm <sup>-1</sup> and ~1350 cm <sup>-1</sup> ), C=C stretching of the nitroethenyl group (~1600 cm <sup>-1</sup> ) <a href="#">[11]</a>
Mass Spec. (MS)	Molecular ion peak at m/z 209, consistent with the molecular formula C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub> <a href="#">[11]</a>

## Biological Activity and Mechanism of Action

Research has indicated that **1,2-dimethoxy-4-(2-nitroethenyl)benzene** and its derivatives exhibit promising antimicrobial, particularly antifungal, activity.[\[12\]](#)[\[13\]](#)

### Antifungal Activity

A study investigating a series of 3,4-dimethoxy- $\beta$ -nitrostyrene derivatives reported the antifungal activity of the parent compound against *Candida albicans*.[\[12\]](#)[\[13\]](#)

Table 4: Antifungal Activity

Compound	Organism	MIC ( $\mu$ g/mL)
1,2-dimethoxy-4-(2-nitroethenyl)benzene	<i>Candida albicans</i>	128

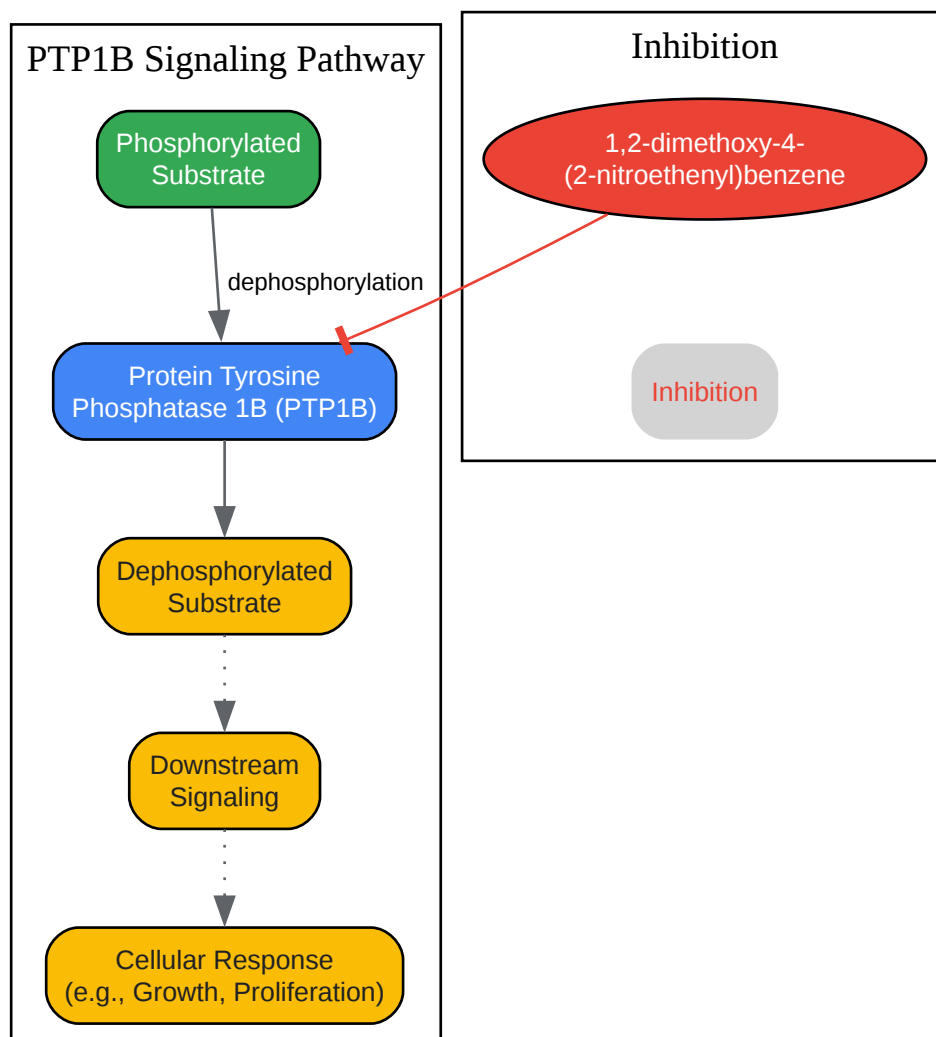
### Mechanism of Action: PTP1B Inhibition

The antimicrobial effects of 3,4-dimethoxy- $\beta$ -nitrostyrene derivatives are suggested to be linked to their interaction with protein tyrosine phosphatase 1B (PTP1B).[\[12\]](#)[\[14\]](#) PTP1B is a key enzyme in cellular signaling, and its inhibition can disrupt various cellular processes in microorganisms.[\[12\]](#)[\[14\]](#)[\[15\]](#)

Molecular docking studies suggest that these compounds can act as inhibitors of PTP1B.[12][14] PTP1B plays a role as a negative regulator in insulin signaling pathways and is involved in cell differentiation and gene transcription in eukaryotes like *Candida albicans*. [4][8][12][13] By acting as tyrosine mimetics, 3,4-dimethoxy- $\beta$ -nitrostyrene derivatives may interrupt these crucial signaling pathways.[13]

## Proposed Signaling Pathway Inhibition

The following diagram illustrates the proposed mechanism of action through the inhibition of the PTP1B signaling pathway.



[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the PTP1B signaling pathway.

## Safety Information

**1,2-dimethoxy-4-(2-nitroethenyl)benzene** is classified as an irritant.[7][8] Appropriate safety precautions should be taken during handling.

- Hazard Codes: Xi (Irritant)[7][8]
- Risk Statements: R 36/37/38 (Irritating to eyes, respiratory system and skin)[7][8]
- Safety Statements: S 26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S 36 (Wear suitable protective clothing)[7][8]

## Conclusion

**1,2-dimethoxy-4-(2-nitroethenyl)benzene** is a compound with demonstrated antifungal activity, likely mediated through the inhibition of protein tyrosine phosphatase 1B. Its straightforward synthesis via the Henry reaction makes it an accessible target for further investigation. This technical guide provides a foundational body of information to aid researchers in the fields of medicinal chemistry, drug discovery, and materials science in their exploration of this and related compounds. Further studies are warranted to fully elucidate its therapeutic potential and expand upon its known biological activities.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. researchgate.net [researchgate.net]
2. 1,2-Dimethoxy-4-nitrobenzene | C<sub>8</sub>H<sub>9</sub>NO<sub>4</sub> | CID 69728 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Cas 4230-93-7,3,4-DIMETHOXY-B-NITROSTYRENE | lookchem [lookchem.com]
4. Inhibition of Protein-tyrosine Phosphatase 1B (PTP1B) Mediates Ubiquitination and Degradation of Bcr-Abl Protein - PMC [pmc.ncbi.nlm.nih.gov]

- 5.  $\beta$ -Nitrostyrene derivatives as broad range potential antifungal agents targeting fungal cell wall - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. CAS#:4230-93-7 | Benzene,1,2-dimethoxy-4-(2-nitroethenyl)- | Chemsrcc [chemsrc.com]
- 7. chembk.com [chembk.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10.  $\beta$ -Nitrostyrene - Wikipedia [en.wikipedia.org]
- 11. 1,4-Dimethoxy-2-[(E)-2-nitroethenyl]benzene | 40276-11-7 | Benchchem [benchchem.com]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. trans-nitrostyrene-derivatives-as-slow-binding-inhibitors-of-protein-tyrosine-phosphatases - Ask this paper | Bohrium [bohrium.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 1,2-dimethoxy-4-(2-nitroethenyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346141#1-2-dimethoxy-4-2-nitroethenyl-benzene-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)